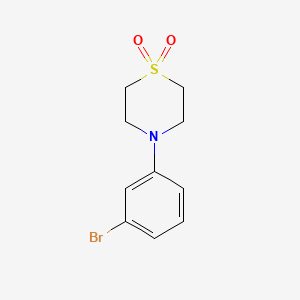

molecular formula C10H12BrNO2S B1443562 4-(3-Bromo-phenyl)-thiomorpholine 1,1-dioxide CAS No. 1380487-26-2

4-(3-Bromo-phenyl)-thiomorpholine 1,1-dioxide

Cat. No. B1443562
CAS RN: 1380487-26-2
M. Wt: 290.18 g/mol
InChI Key: WYSFEHSMVQRWIR-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
In Stock
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.
Patent
US08962619B2

Procedure details

A mixture of 1,3-dibromobenzene (242 μL, 2.00 mmol), thiomorpholine 1,1-dioxide (270 mg, 2.00 mmol), Pd2(dba)3 (45.8 mg, 0.0500 mmol), rac-BINAP (96.3 mg, 0.150 mmol) and NaOtBu (231 mg, 2.40 mmol) in toluene was heated at 80° C. for 11 hours under nitrogen. After cooling to room temperature, the mixture was diluted with DCM and filtered through a Celite pad. The combined filtrate and washings were concentrated. The residue was purified by silica gel column chromatography (EtOAc/hexane=90:10→80:20→75:25) to afford desired product (281 mg, 48.4%) as pale yellow solid.
Name
1,3-dibromobenzene
Quantity
242 μL
Type
reactant
Reaction Step One
Name
thiomorpholine 1,1-dioxide
Quantity
270 mg
Type
reactant
Reaction Step One
Name
rac-BINAP
Quantity
96.3 mg
Type
reactant
Reaction Step One
Name
NaOtBu
Quantity
231 mg
Type
reactant
Reaction Step One
Name
toluene
Quantity
0 (± 1) mol
Type
solvent
Reaction Step One
Name
Pd2(dba)3
Quantity
45.8 mg
Type
catalyst
Reaction Step One
Name
DCM
Quantity
0 (± 1) mol
Type
solvent
Reaction Step Two
Name
desired product
Yield
48.4%

Identifiers

REACTION_CXSMILES
Br[C:2]1[CH:7]=[CH:6][CH:5]=[C:4]([Br:8])[CH:3]=1.[NH:9]1[CH2:14][CH2:13][S:12](=[O:16])(=[O:15])[CH2:11][CH2:10]1.C1C=CC(P(C2C(C3C(P(C4C=CC=CC=4)C4C=CC=CC=4)=CC=C4C=3C=CC=C4)=C3C(C=CC=C3)=CC=2)C2C=CC=CC=2)=CC=1.CC([O-])(C)C.[Na+]>C1(C)C=CC=CC=1.C(Cl)Cl.C1C=CC(/C=C/C(/C=C/C2C=CC=CC=2)=O)=CC=1.C1C=CC(/C=C/C(/C=C/C2C=CC=CC=2)=O)=CC=1.C1C=CC(/C=C/C(/C=C/C2C=CC=CC=2)=O)=CC=1.[Pd].[Pd]>[Br:8][C:4]1[CH:3]=[C:2]([N:9]2[CH2:14][CH2:13][S:12](=[O:16])(=[O:15])[CH2:11][CH2:10]2)[CH:7]=[CH:6][CH:5]=1 |f:3.4,7.8.9.10.11|

Inputs

Step One
Name
1,3-dibromobenzene
Quantity
242 μL
Type
reactant
Smiles
BrC1=CC(=CC=C1)Br
Name
thiomorpholine 1,1-dioxide
Quantity
270 mg
Type
reactant
Smiles
N1CCS(CC1)(=O)=O
Name
rac-BINAP
Quantity
96.3 mg
Type
reactant
Smiles
C=1C=CC(=CC1)P(C=2C=CC=CC2)C3=CC=C4C=CC=CC4=C3C5=C6C=CC=CC6=CC=C5P(C=7C=CC=CC7)C=8C=CC=CC8
Name
NaOtBu
Quantity
231 mg
Type
reactant
Smiles
CC(C)(C)[O-].[Na+]
Name
toluene
Quantity
0 (± 1) mol
Type
solvent
Smiles
C1(=CC=CC=C1)C
Name
Pd2(dba)3
Quantity
45.8 mg
Type
catalyst
Smiles
C=1C=CC(=CC1)/C=C/C(=O)/C=C/C2=CC=CC=C2.C=1C=CC(=CC1)/C=C/C(=O)/C=C/C2=CC=CC=C2.C=1C=CC(=CC1)/C=C/C(=O)/C=C/C2=CC=CC=C2.[Pd].[Pd]
Step Two
Name
DCM
Quantity
0 (± 1) mol
Type
solvent
Smiles
C(Cl)Cl

Conditions

Temperature
Control Type
UNSPECIFIED
Setpoint
80 °C
Other
Conditions are dynamic
1
Details
See reaction.notes.procedure_details.

Workups

TEMPERATURE
Type
TEMPERATURE
Details
After cooling to room temperature
FILTRATION
Type
FILTRATION
Details
filtered through a Celite pad
CONCENTRATION
Type
CONCENTRATION
Details
The combined filtrate and washings were concentrated
CUSTOM
Type
CUSTOM
Details
The residue was purified by silica gel column chromatography (EtOAc/hexane=90:10→80:20→75:25)

Outcomes

Product
Name
desired product
Type
product
Smiles
BrC=1C=C(C=CC1)N1CCS(CC1)(=O)=O
Measurements
Type Value Analysis
AMOUNT: MASS 281 mg
YIELD: PERCENTYIELD 48.4%
YIELD: CALCULATEDPERCENTYIELD 48.4%
